

Application Notes and Protocols for Preparing Aleniglipron Stock Solution with DMSO

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Compound of Interest

Compound Name: *Aleniglipron*
CAS No.: 2685823-26-9
Cat. No.: B15570336

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Introduction

Aleniglipron (also known as GSBR-1290) is a potent and orally available small molecule agonist of the Glucagon-Like Peptide-1 Receptor (GLP-1R).[1][2] As a GLP-1R agonist, it stimulates insulin secretion and is under investigation for the treatment of type 2 diabetes and obesity.[1][2] Accurate and consistent preparation of stock solutions is critical for obtaining reliable and reproducible results in both in vitro and in vivo studies. Dimethyl Sulfoxide (DMSO) is a common solvent for dissolving hydrophobic small molecules like **Aleniglipron** for biological assays.

These application notes provide a detailed protocol for the preparation, storage, and handling of **Aleniglipron** stock solutions using DMSO.

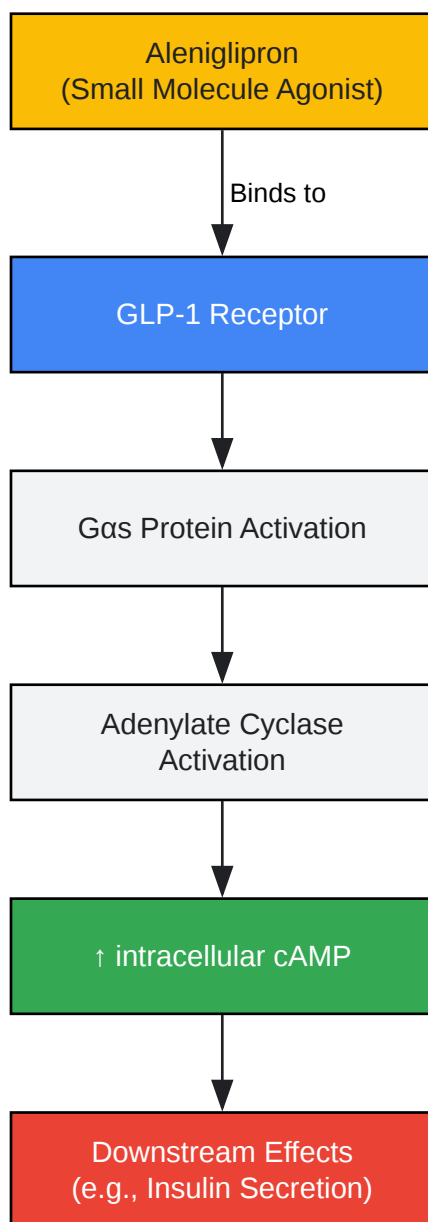
Physicochemical Properties of Aleniglipron

A summary of **Aleniglipron**'s key properties is essential for accurate stock solution preparation. The following data has been compiled from various sources.

Property	Value	Source
Molecular Formula	C ₄₉ H ₅₅ FN ₉ O ₆ P	[3][4][5]
Molecular Weight	916.01 g/mol	[2][4]
CAS Number	2685823-26-9	[1][4]
Appearance	White to off-white solid	[6]
Solubility in DMSO	≥92 mg/mL; up to 100 mg/mL (109.17 mM)	[1][6]
Storage (Solid Powder)	-20°C for long-term (months to years); 4°C for short-term (days to weeks)	[2][4]
Storage (DMSO Stock)	-80°C for up to 6 months; -20°C for up to 1 month. Protect from light.	[2][6]

Mechanism of Action: GLP-1 Receptor Agonism

Aleniglipron functions by binding to and activating the GLP-1 receptor, a G-protein coupled receptor. This activation stimulates the G_{αs} subunit, leading to an increase in intracellular cyclic AMP (cAMP) and subsequent downstream signaling that promotes insulin secretion.[2][7]



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Figure 1. Simplified signaling pathway of **Aleniglipron** as a GLP-1R agonist.

Experimental Protocol: Preparation of a 10 mM Aleniglipron Stock Solution

This protocol details the steps to prepare a 10 mM stock solution of **Aleniglipron** in DMSO. This concentration is a common starting point for subsequent serial dilutions for various experimental assays.[8]

Materials and Equipment

- **Aleniglipron** powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile microcentrifuge tubes (1.5 mL or 2 mL)
- Sterile, single-use aliquot tubes (e.g., 0.5 mL)
- Precision pipettes and sterile tips
- Vortex mixer
- Optional: Ultrasonic bath

Calculations

To prepare a stock solution of a specific molarity, use the following formula:

$$\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Final Volume (mL)} \times \text{Molecular Weight (g/mol)}$$

Example Calculation for 1 mL of 10 mM **Aleniglipron** Stock:

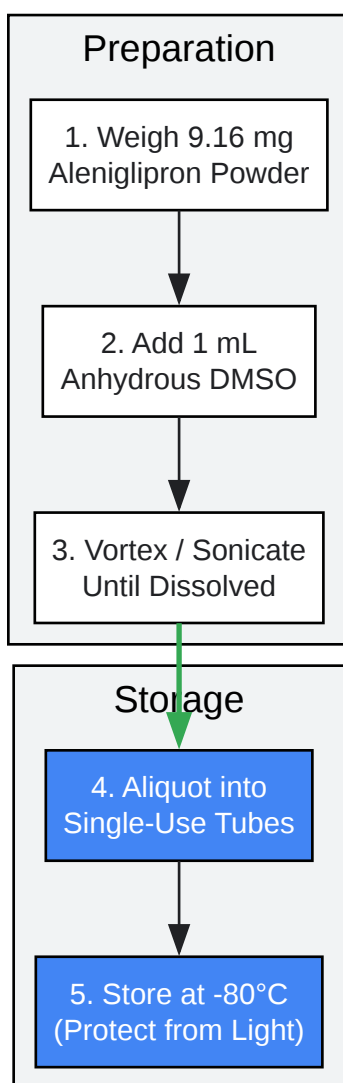
- Desired Concentration = 10 mM
- Final Volume = 1 mL
- Molecular Weight = 916.01 g/mol

$$\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 916.01 \text{ g/mol} = 9.16 \text{ mg}$$

Procedure

- **Equilibration:** Before opening, allow the vial of **Aleniglipron** powder to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation of moisture, which can affect compound stability and weighing accuracy.

- **Weighing:** Tare a sterile microcentrifuge tube on the analytical balance. Carefully weigh the calculated mass of **Aleniglipron** (e.g., 9.16 mg) and add it to the tube.
- **Solvent Addition:** Using a precision pipette, add the calculated volume of anhydrous DMSO (e.g., 1 mL for a 10 mM solution from 9.16 mg) to the microcentrifuge tube containing the **Aleniglipron** powder. It is crucial to use fresh, anhydrous DMSO, as absorbed water can reduce the solubility of the compound.[\[6\]](#)[\[9\]](#)
- **Dissolution:** Tightly cap the tube and vortex for 1-2 minutes until the solid is completely dissolved. A clear solution should be observed. If the compound is difficult to dissolve, brief sonication in an ultrasonic bath may be used.[\[9\]](#) Gentle warming (e.g., in a 37°C water bath) can also aid dissolution, but check for temperature sensitivity.[\[8\]](#)
- **Aliquoting:** To prevent degradation from repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 µL) in sterile tubes.[\[8\]](#)[\[10\]](#)
- **Labeling and Storage:** Clearly label each aliquot with the compound name, concentration, solvent, and preparation date. Store the aliquots at -80°C for long-term stability (up to 6 months).[\[6\]](#) For short-term use, storage at -20°C for up to one month is acceptable.[\[6\]](#) Always protect the solution from light.[\[4\]](#)[\[6\]](#)



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Figure 2. Experimental workflow for preparing a 10 mM **Aleniglipron** stock solution.

Application Guidelines and Best Practices

- **Final DMSO Concentration:** When preparing working solutions for cell-based assays, ensure the final concentration of DMSO in the culture medium is low, typically less than 0.1% (v/v), to avoid cytotoxicity.[8] Always include a vehicle control (medium with the same final DMSO concentration) in your experiments.
- **Aqueous Dilutions:** When diluting the DMSO stock into aqueous buffers or media, add the DMSO stock to the aqueous solution slowly while mixing. Do not dilute the DMSO stock

serially in an aqueous buffer, as this can cause the compound to precipitate.

- **Checking for Precipitation:** Before use, visually inspect thawed aliquots for any signs of precipitation. If precipitate is observed, try warming the tube to 37°C and vortexing to redissolve. If it does not redissolve, the solution should be discarded.
- **Safety Precautions:** Handle **Aleniglipron** and DMSO in accordance with standard laboratory safety procedures. Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.

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References

- 1. abmole.com [abmole.com]
- 2. Aleniglipron (GSBR-1290) | GLP-1R agonist | Probechem Biochemicals [probechem.com]
- 3. Aleniglipron | C49H55FN9O6P | CID 164809721 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. medkoo.com [medkoo.com]
- 5. GSRS [precision.fda.gov]
- 6. medchemexpress.com [medchemexpress.com]
- 7. researchgate.net [researchgate.net]
- 8. benchchem.com [benchchem.com]
- 9. file.selleckchem.com [file.selleckchem.com]
- 10. benchchem.com [benchchem.com]
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